

roxindole hydrochloride reconstitution calculator molarity preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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Chemical Properties & Solubility

The table below summarizes the fundamental chemical properties of **roxindole hydrochloride** as reported by the suppliers.

Property	Details
Molecular Weight	382.93 g/mol [1] [2] [3]
Formula	C ₂₃ H ₂₇ ClN ₂ O [1] [2] [3]
Purity	≥98% [1] [2]
Recommended Storage	Desiccate at -20°C [1] [2] [4]
Solubility in DMSO	50 mM (with gentle warming) [2] [3] or 50 mg/mL [3] [4]

Stock Solution Preparation

Based on the solubility data, here are detailed methodologies for preparing a standard 50 mM stock solution.

Protocol 1: Standard 50 mM Stock Solution in DMSO

This is the most straightforward method for preparing a concentrated stock solution [2] [3].

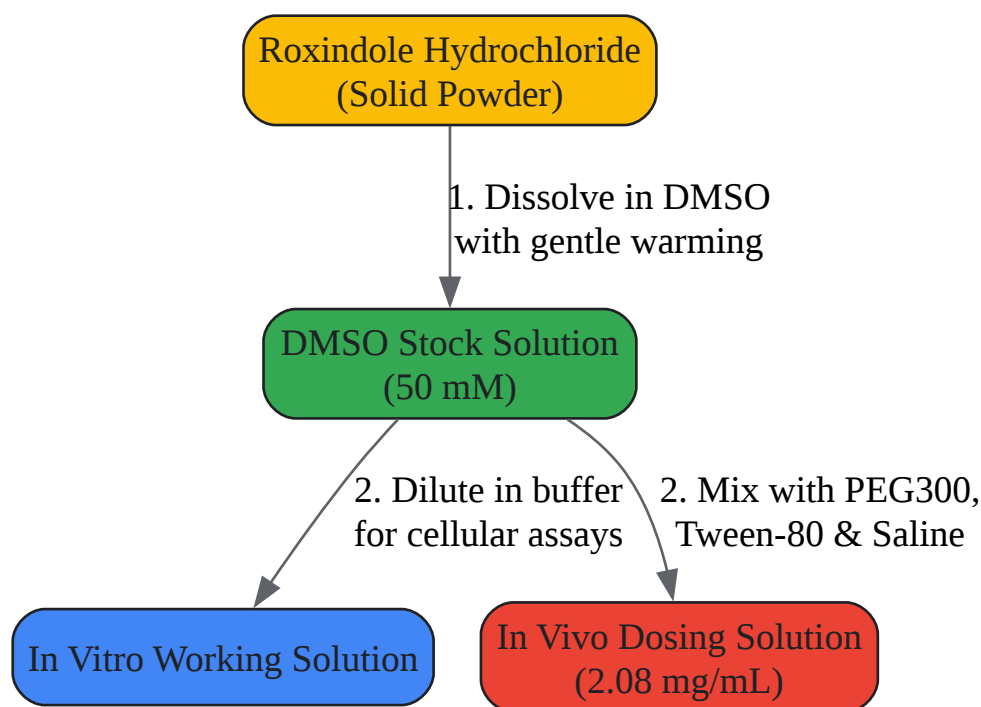
- **Weigh the compound:** Measure out 19.15 mg of **roxindole hydrochloride**.
- **Add solvent:** Transfer the compound to a 1 mL volumetric tube.
- **Dissolve:** Add anhydrous DMSO to bring the total volume to 1 mL. Gently warm the mixture to ensure complete dissolution [2].
- **Aliquot and store:** Once fully dissolved, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light, for one month [3].

Protocol 2: 10 mM Working Solution for In Vivo Studies

For in vivo applications, further dilution into a dosing solution is necessary. The following protocol, adapted from supplier data, yields a ready-to-use solution [3].

- **Prepare 20.8 mg/mL DMSO stock:** Dissolve 20.8 mg of **roxindole hydrochloride** in 1 mL of DMSO.
- **Prepare working solution:** In a new vial, mix the components in this order:
 - 100 µL of the DMSO stock solution from Step 1.
 - 400 µL of PEG 300.
 - 50 µL of Tween-80.
 - 450 µL of saline (0.9% sodium chloride in ddH₂O).
- **Mix thoroughly:** Vortex or shake the final mixture until it is clear.

The workflow below summarizes the two preparation paths from solid compound to final solution:



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Frequently Asked Questions

What is the typical concentration range used in in vitro experiments?

While the specific working concentration depends on your experimental design, one study using **roxindole hydrochloride** reported an IC_{50} value of **0.9 nM for the 5-HT_{1a} receptor** in a binding assay [3]. You should perform a dose-response curve to determine the optimal concentration for your specific research.

How should I handle and store the compound to ensure its stability?

- **Solid Powder:** The compound should be stored in a **desiccator at -20°C** to prevent degradation caused by moisture and temperature fluctuations [1] [2].

- **Stock Solution:** Aliquot the DMSO stock solution and store it at **-20°C, protected from light**. According to one supplier, a DMSO stock solution can be stored under these conditions for up to one month [3].

The solution seems cloudy or has precipitate after thawing. What should I do?

A cloudy solution indicates that the compound may have precipitated out of solution.

- **Gently warm** the vial to room temperature or briefly place it in a warm water bath (around 37°C), then vortex it gently.
- **Avoid sonication** unless necessary, as it can sometimes degrade the compound. If warming does not work, brief sonication can be attempted [3].
- If the precipitate does not dissolve, the solution may have degraded and should not be used.

Where can I find a calculator to help me with my dilutions?

Several suppliers provide online molarity and reconstitution calculators. You can input the mass of your compound and the desired concentration, and the calculator will determine the required solvent volume [2] [5] [6].

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References

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